

Docetaxel Impurity 4: Basic Profile and Application

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Compound Focus: Docetaxel Impurity 4

CAS No.: 153744-63-9

Cat. No.: S1790386

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The table below summarizes the core information available for **Docetaxel Impurity 4**, which is primarily offered by chemical suppliers as a reference standard.

Property	Description
Chemical Name	(4S,5S)-3-(tert-butoxycarbonyl)-2,2-dimethyl-4-phenyloxazolidine-5-carboxylic acid [1]
CAS Number	153744-63-9 [1]
Molecular Formula	C ₁₇ H ₂₃ NO ₅ [1]
Molecular Weight	321.4 g/mol [1]
Primary Application	For analytical method development, validation (AMV), and Quality Control (QC) during the commercial production or Abbreviated New Drug Application (ANDA) for Docetaxel [1].
Regulatory Traceability	Can be provided against pharmacopeial standards (e.g., USP, EP) based on feasibility [1].

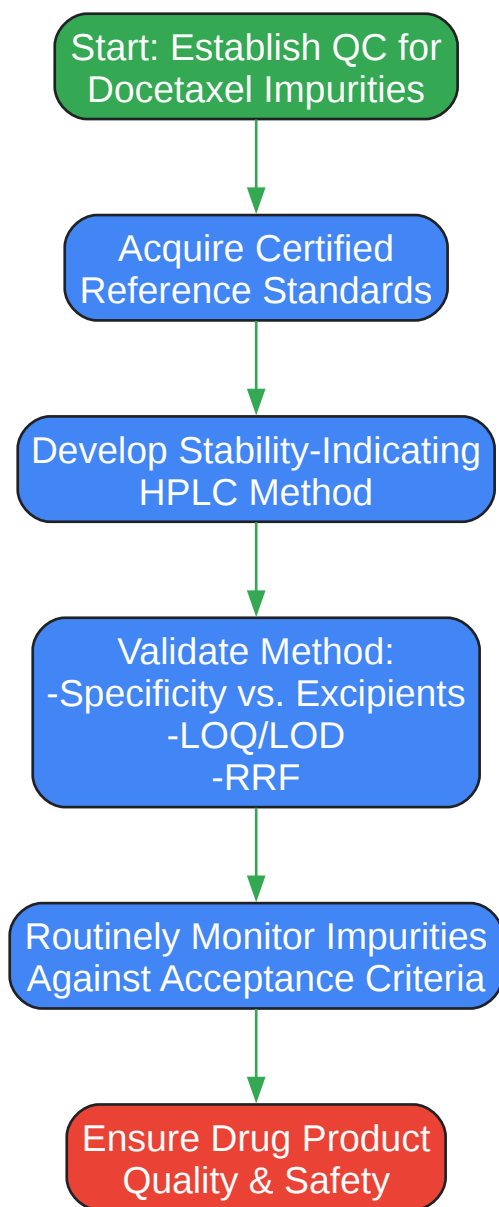
Analytical Methods for Docetaxel Impurity Analysis

A prevalent and advanced technique for analyzing impurities in Docetaxel, including Impurity 4, is **High-Performance Liquid Chromatography (HPLC)**. The following table outlines the general approach and key considerations for developing a stability-indicating method, as detailed in a relevant study [2].

Aspect	Methodological Detail
Core Technique	Stability-indicating HPLC method for assay and impurities [2].
Key Challenge	Separating drug-related impurities (like 7- <i>epi</i> Docetaxel) from interference peaks caused by formulation excipients, particularly Polysorbate 80 [2].
Method Optimization	Use of a C-18 column and optimization of the mobile phase gradient with multiple organic modifiers (e.g., acetonitrile and methanol) to achieve clear separation [2].
Validation Parameters	Establishing Relative Response Factors (RRFs) for accurate quantification and determining a Limit of Quantitation (LOQ) for known impurities (typically <0.2 µg/mL) [2].

A Pathway for Effective Quality Control

The following diagram illustrates a logical workflow for establishing a quality control process for Docetaxel impurities, integrating the information from the search results.



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References

1. | 153744-63-9 | SynZeal Docetaxel Impurity 4 [synzeal.com]

2. Evaluation of the Pharmaceutical Quality of Docetaxel Injection Using... [pmc.ncbi.nlm.nih.gov]

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